

Preclinical Profile of MN58b: A Selective Choline Kinase α Inhibitor

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Compound of Interest

Compound Name: MN58b

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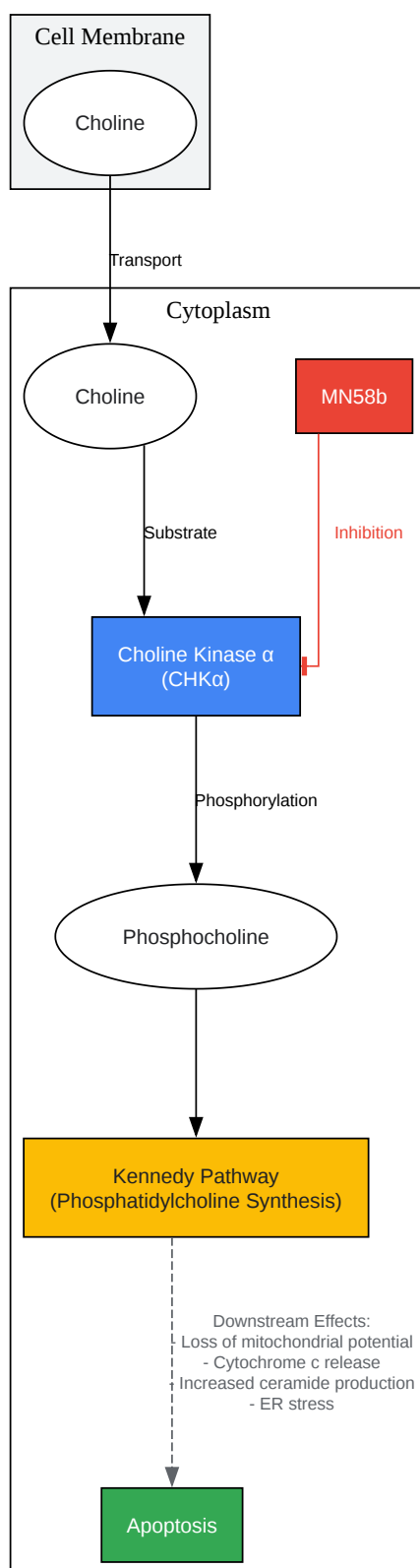
Executive Summary

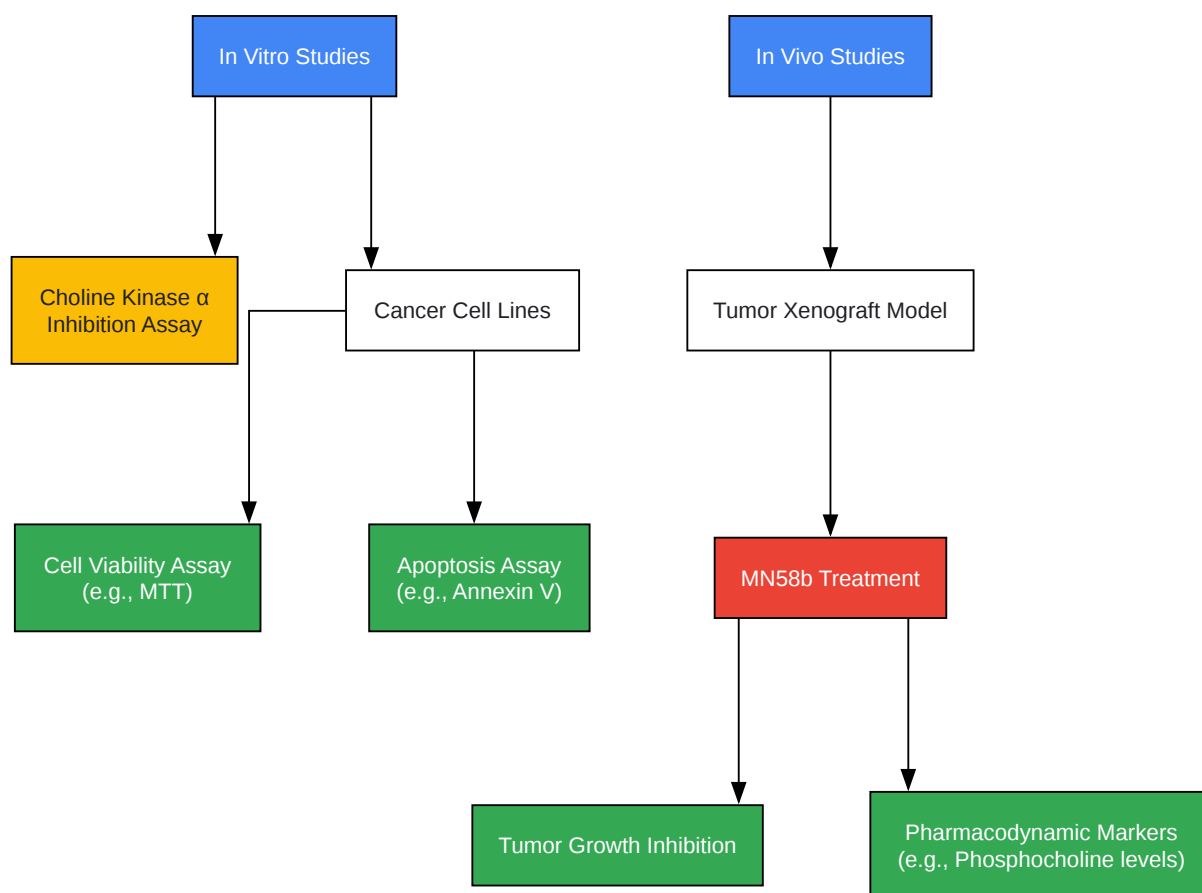
MN58b is a first-generation, selective, and competitive inhibitor of Choline Kinase α (CHK α), an enzyme overexpressed in a variety of cancers and integral to membrane phospholipid synthesis.[1][2] Preclinical studies have demonstrated the potent anti-proliferative and pro-apoptotic activity of **MN58b** in numerous cancer cell lines and in vivo models.[1][3] This technical guide provides a comprehensive overview of the preclinical data for **MN58b**, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols.

Core Target and Mechanism of Action

MN58b's primary molecular target is Choline Kinase α (CHK α).[2] CHK α is a critical enzyme in the Kennedy pathway, where it catalyzes the ATP-dependent phosphorylation of choline to phosphocholine, a precursor for phosphatidylcholine biosynthesis.[1][2] Phosphatidylcholine is a major component of cellular membranes, and its synthesis is often upregulated in cancer cells to support rapid proliferation.

By selectively inhibiting CHK α , **MN58b** disrupts choline metabolism, leading to a decrease in phosphocholine levels.[1][3][4] This disruption triggers a cascade of cellular events, including the induction of apoptosis (programmed cell death) and a reduction in cell growth.[1][2][3] The antitumor effects of **MN58b** have been consistently observed in both in vitro and in vivo preclinical models.[1]





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